

3,4-dihydroxycinnamaldehyde natural plant sources

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Compound Focus: Caffeic aldehyde

CAS No.: 141632-15-7

Cat. No.: S1795502

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4-dihydroxycinnamaldehyde natural plant sources

Identified Natural Plant Source

The primary natural source identified for 3,4-dihydroxycinnamaldehyde (also commonly known as **caffeic aldehyde** or **caffeyl aldehyde**) is the **seeds of the American pokeweed (*Phytolacca americana*)** [1].

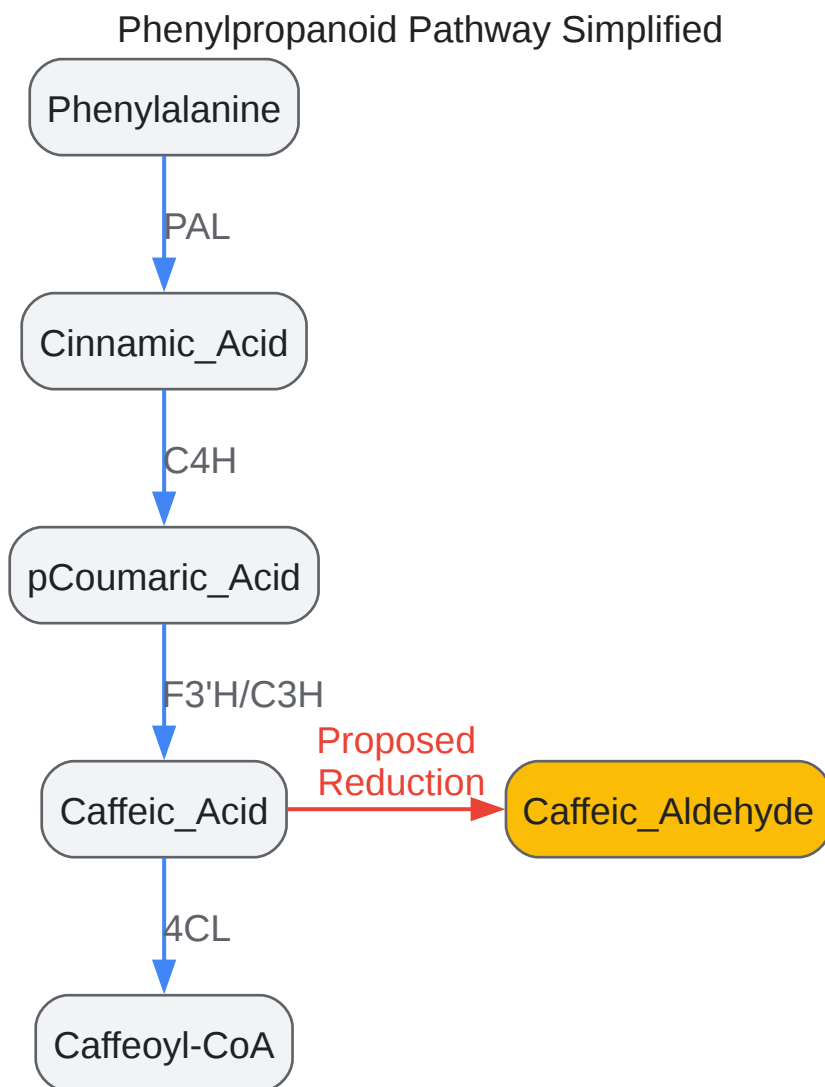
The table below summarizes its core chemical identity:

Property	Description
IUPAC Name	(2E)-3-(3,4-Dihydroxyphenyl)prop-2-enal [2] [1]
Other Names	Caffeic aldehyde, Caffeyl aldehyde, trans-3,4-Dihydroxycinnamaldehyde [2] [3] [1]
Molecular Formula	C ₉ H ₈ O ₃ [2] [3]
Average Mass	164.16 g/mol [2] [3]

Property	Description
CAS Registry	68149-78-0 (for the (E)-isomer) [4] [5]
Biosynthetic Pathway	Phenylpropanoid biosynthesis [3]

Biosynthetic Pathway

The following diagram illustrates the position of 3,4-dihydroxycinnamaldehyde within the phenylpropanoid biosynthesis pathway, a major route for secondary metabolite production in plants.



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This pathway shows the proposed route to **caffeic aldehyde** from caffeic acid. **PAL**: Phenylalanine ammonia-lyase; **C4H**: Cinnamate 4-hydroxylase; **F3'H/C3H**: Flavonoid 3'-hydroxylase/Coumarate 3-hydroxylase; **4CL**: 4-coumarate-CoA ligase.

Research Context and Data Gaps

While the presence of **caffeic aldehyde** in pokeweed seeds is established [1], the search results do not provide the following details often required for a technical whitepaper:

- **Quantitative Data**: Specific concentration levels in the plant or yield from extraction.
- **Detailed Extraction Protocol**: A step-by-step methodology for isolating the compound from plant material.
- **Broader Source List**: A comprehensive survey of other plants that may produce this compound.
- **Recent Studies**: The key citing research articles are from the late 1970s and 1980s [1], indicating a need to find more recent literature.

Suggestions for Further Research

To gather the in-depth technical information required for drug development research, I suggest the following steps:

- **Consult Specialized Databases**: Use scientific databases like **SciFinder**, **Reaxys**, or **PubMed** to perform a comprehensive literature search. The identified CAS Number (68149-78-0) and name variants can be used as search terms.
- **Focus on Extraction Studies**: Look for research papers on the isolation of bioactive compounds from *Phytolacca americana* and other related plants.
- **Explore Analytical Methods**: Search for protocols using analytical techniques like **High-Performance Liquid Chromatography (HPLC)** or **Mass Spectrometry** for detecting and quantifying cinnamaldehyde derivatives in plant extracts.

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References

1. Caffeic aldehyde - Wikipedia [en.m.wikipedia.org]
2. , 3 - 4 (CHEBI:28323) dihydroxycinnamaldehyde [ebi.ac.uk]
3. KEGG COMPOUND: C10945 [kegg.jp]
4. , 3 - 4 , 68149-78-0 dihydroxycinnamaldehyde [thegoodscentscopy.com]
5. , 3 - 4 68149-78-0 dihydroxycinnamaldehyde [thegoodscentscopy.com]

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